

Pyridinium Dichromate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Cornforth reagent

Cat. No.: B7777805

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CAS Number: 20039-37-6[1][2][3][4]

This technical guide provides an in-depth overview of Pyridinium Dichromate (PDC), a significant oxidizing agent in organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, safety data, and a representative experimental protocol.

Chemical and Physical Properties

Pyridinium dichromate, also known as **Cornforth reagent**, is a pyridinium salt of dichromate.[5] It is a powerful oxidizing agent capable of converting primary and secondary alcohols to aldehydes and ketones, respectively.[5] PDC is recognized for its selectivity and effectiveness under mild conditions, which allows for high yields with minimal byproducts. Its applications extend to the oxidation of various other functional groups, making it a versatile tool in synthetic organic chemistry.[3]

Property	Value
Molecular Formula	C ₁₀ H ₁₂ Cr ₂ N ₂ O ₇ [3]
Molecular Weight	376.21 g/mol [2][3]
Appearance	Orange to brownish-red crystalline powder[3]
Melting Point	140.0-149.0 °C[3]
Solubility	Soluble in water[5]

Safety Data

Pyridinium dichromate is a hazardous substance and must be handled with appropriate safety precautions. It is classified as a flammable solid, a strong oxidizer, and a carcinogen.[6][7] Contact with combustible material may cause fire.[8] It also causes severe skin burns, eye damage, and respiratory tract irritation.[6][8]

GHS Hazard Classification

Hazard Class	Category
Flammable solids	Category 1
Oxidizing solids	Category 2
Skin corrosion/irritation	Category 1B
Serious eye damage/eye irritation	Category 1
Carcinogenicity (Inhalation)	Category 1B
Acute aquatic toxicity	Category 1
Chronic aquatic toxicity	Category 1

Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H228	Flammable solid.
H272	May intensify fire; oxidizer.	
H314	Causes severe skin burns and eye damage.	
H350i	May cause cancer by inhalation.	
H410	Very toxic to aquatic life with long lasting effects.	
Precautionary	P201	Obtain special instructions before use.
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	
P220	Keep/Store away from clothing/ combustible materials.	
P273	Avoid release to the environment.	
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.

Experimental Protocol: Oxidation of a Primary Alcohol to an Aldehyde

This section details a general procedure for the oxidation of a primary alcohol to its corresponding aldehyde using pyridinium dichromate.

Materials

- Primary alcohol (substrate)
- Pyridinium Dichromate (PDC)
- Dichloromethane (CH_2Cl_2) (anhydrous)
- Molecular sieves or Celite
- Sodium sulfate (Na_2SO_4) (anhydrous)
- Water (H_2O)

- Brine solution
- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen gas supply
- Filtration apparatus (e.g., Buchner funnel with Celite pad)
- Separatory funnel
- Rotary evaporator

Procedure

- To a stirred suspension of the primary alcohol (1 equivalent) and molecular sieves in anhydrous dichloromethane (20 volumes) in a round-bottom flask under a nitrogen atmosphere, add pyridinium dichromate (2.5 equivalents) portion-wise at room temperature.
- Stir the reaction mixture overnight. A brown, tar-like precipitate will form as the reaction progresses.
- Upon completion of the reaction, filter the mixture through a pad of Celite.
- Wash the filter cake with additional dichloromethane.
- Combine the organic filtrates and wash sequentially with water (10 volumes) and brine solution (5 volumes).
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude aldehyde.
- If necessary, the crude product can be purified by column chromatography.

Visualizations

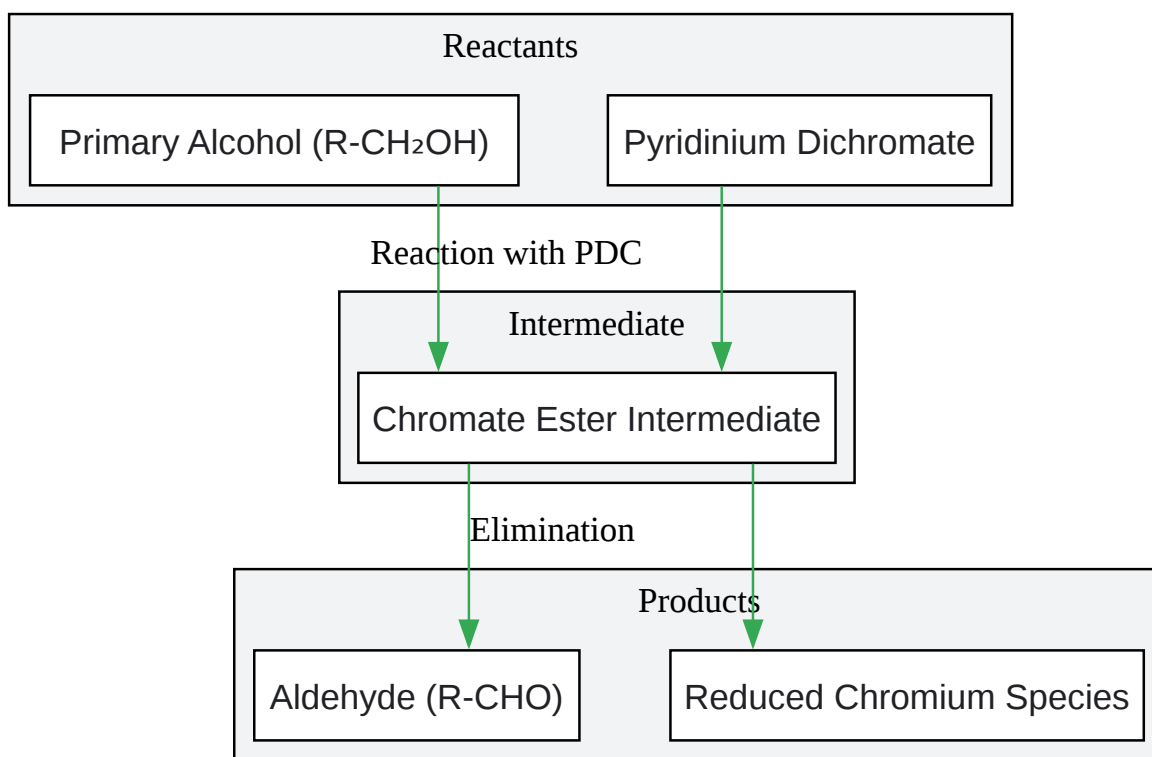
Experimental Workflow for PDC Oxidation



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Caption: Workflow for the oxidation of a primary alcohol using PDC.

Signaling Pathway of PDC Oxidation



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Caption: Simplified pathway of alcohol oxidation by PDC.

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References

- 1. organic-synthesis.com [organic-synthesis.com]
- 2. adichemistry.com [adichemistry.com]
- 3. joac.info [joac.info]
- 4. PCC/PDC Oxidation | Chem-Station Int. Ed. [en.chem-station.com]
- 5. Pyridinium Dichromate (PDC) [organic-chemistry.org]
- 6. asianpubs.org [asianpubs.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Organic Syntheses Procedure [orgsyn.org]
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